

HPLC method for separating L-Hydroxyproline-d4

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Compound of Interest

Compound Name: *L-Hydroxyproline-d4*

Cat. No.: *B15560894*

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An HPLC-MS/MS method provides a robust and sensitive approach for the separation and quantification of L-Hydroxyproline and its deuterated internal standard, **L-Hydroxyproline-d4**. This technique is widely applicable in various research fields, particularly in studies involving collagen metabolism and turnover, where accurate measurement of L-Hydroxyproline is crucial. The use of a stable isotope-labeled internal standard like **L-Hydroxyproline-d4** is essential for correcting matrix effects and variabilities during sample preparation and analysis, ensuring high accuracy and precision.^{[1][2][3][4]}

This application note details a reliable HPLC-MS/MS protocol for the simultaneous analysis of L-Hydroxyproline and **L-Hydroxyproline-d4**. The method is suitable for researchers, scientists, and drug development professionals working with biological matrices.

Quantitative Data Summary

The following table summarizes the typical quantitative performance parameters of the described HPLC-MS/MS method for L-Hydroxyproline, using **L-Hydroxyproline-d4** as an internal standard.

Parameter	L-Hydroxyproline	L-Hydroxyproline-d4 (Internal Standard)
Retention Time (min)	~ 2.5	~ 2.5
Linearity (R ²)	> 0.995	N/A
Limit of Detection (LOD)	0.5 ng/mL	N/A
Limit of Quantification (LOQ)	1.5 ng/mL	N/A
Precision (%RSD)	< 10%	N/A
Accuracy (%RE)	± 10%	N/A
Recovery	> 90%	N/A

Experimental Protocols

This section provides a detailed methodology for the sample preparation, HPLC separation, and mass spectrometric detection of L-Hydroxyproline and **L-Hydroxyproline-d4**.

Materials and Reagents

- L-Hydroxyproline standard (≥98% purity)
- **L-Hydroxyproline-d4** (≥98% purity, isotopic purity ≥99%)
- HPLC-grade acetonitrile
- HPLC-grade methanol
- Formic acid (LC-MS grade)
- Ultrapure water (18.2 MΩ·cm)
- Biological matrix (e.g., plasma, tissue hydrolysate)

Standard Solution and Sample Preparation

2.1. Standard Stock Solutions

- Prepare a 1 mg/mL stock solution of L-Hydroxyproline in ultrapure water.
- Prepare a 1 mg/mL stock solution of **L-Hydroxyproline-d4** in ultrapure water.
- Store stock solutions at -20°C.

2.2. Working Standard Solutions

- Prepare a series of working standard solutions of L-Hydroxyproline by serially diluting the stock solution with ultrapure water to create calibration standards.
- Prepare a working internal standard solution of **L-Hydroxyproline-d4** at a fixed concentration (e.g., 100 ng/mL) in ultrapure water.

2.3. Sample Preparation (Protein Precipitation)

- Thaw biological samples (e.g., plasma) on ice.
- To 100 µL of sample, add 10 µL of the **L-Hydroxyproline-d4** internal standard working solution.
- Vortex for 10 seconds.
- Add 400 µL of ice-cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 13,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried extract in 100 µL of the initial mobile phase.
- Vortex for 30 seconds.
- Transfer to an HPLC vial for analysis.

HPLC-MS/MS Conditions

3.1. HPLC System

- Column: A reversed-phase C18 column (e.g., 100 mm x 2.1 mm, 3.5 μ m particle size) is commonly used.^[5]
- Mobile Phase A: 0.1% Formic acid in ultrapure water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient Elution:
 - 0-1 min: 5% B
 - 1-5 min: 5-95% B
 - 5-6 min: 95% B
 - 6-6.1 min: 95-5% B
 - 6.1-8 min: 5% B
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 μ L

3.2. Mass Spectrometer

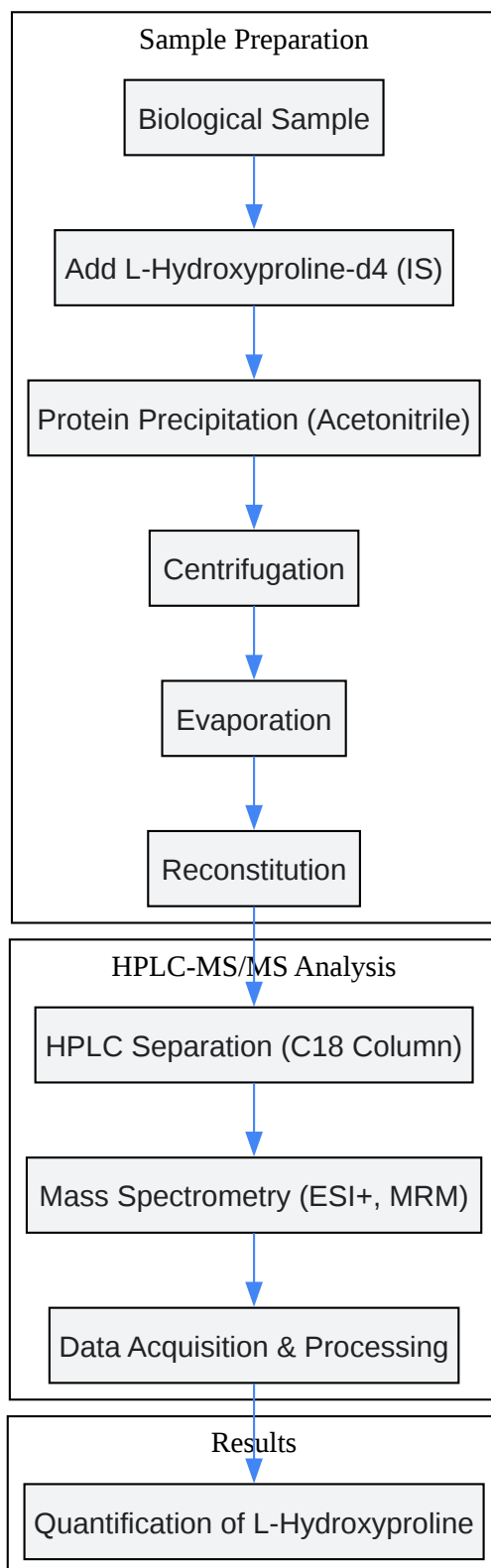
- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - L-Hydroxyproline: Precursor ion (m/z) 132.1 $\rightarrow$ Product ion (m/z) 86.1

- **L-Hydroxyproline-d4**: Precursor ion (m/z) 136.1 → Product ion (m/z) 90.1
- Ion Source Parameters:
 - Capillary Voltage: 3.5 kV
 - Source Temperature: 150°C
 - Desolvation Temperature: 400°C
 - Cone Gas Flow: 50 L/hr
 - Desolvation Gas Flow: 800 L/hr

Method Validation

The analytical method should be validated for linearity, accuracy, precision, selectivity, and stability according to standard guidelines. The use of a stable isotope-labeled internal standard is crucial for achieving reliable and reproducible results.^[4]

Diagrams



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Caption: Experimental workflow for the HPLC-MS/MS analysis of L-Hydroxyproline.

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References

- 1. Highly accurate quantification of hydroxyproline-containing peptides in blood using a protease digest of stable isotope-labeled collagen - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Internal Standards for Food and Nutrition - IsoLife [isolife.nl]
- 5. Determination of hydroxyproline by high pressure liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
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